

Application Note: Determination of Acid Number in Biodiesel using p-Naphtholbenzein

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and quality control professionals in the biofuels and drug development industries.

Introduction: The acid number is a critical quality parameter for biodiesel (Fatty Acid Methyl Esters or FAMEs), indicating the content of free fatty acids (FFAs) and other acidic components. High levels of FFAs can lead to corrosion in engines and fuel systems and can interfere with the transesterification process during biodiesel production.[1][2] Therefore, accurate determination of the acid number is essential for quality control. This document details the protocol for determining the acid number of biodiesel via color-indicator titration using **p-Naphtholbenzein**, based on methodologies similar to ASTM D974.[3][4] This method is suitable for colored samples and provides reliable results for biodiesel compliance testing.[3][4]

Principle: The method involves dissolving a biodiesel sample in a specified solvent and titrating it with a standardized alcoholic solution of potassium hydroxide (KOH). **p-Naphtholbenzein** is used as a colorimetric indicator to determine the titration endpoint. The acid number is defined as the milligrams of KOH required to neutralize the free fatty acids in one gram of the biodiesel sample.[5] The endpoint is visually identified by a distinct color change from orange or yelloworange in an acidic solution to a stable green or green-brown in a basic solution.[5]

Experimental Protocols Reagents and Apparatus

Reagents:



- Titration Solvent: A mixture of toluene, isopropyl alcohol (IPA), and water.
- **p-Naphtholbenzein** Indicator Solution: 1.0% (w/v) solution of **p-Naphtholbenzein** in the titration solvent.
- Potassium Hydroxide (KOH) Solution, Standard Alcoholic (0.1 M): Standardized titrant.
- Toluene (ACS Reagent Grade): Warning—Flammable, vapor harmful.
- Isopropyl Alcohol (Anhydrous): Containing less than 0.9% water. Warning—Flammable.
- Potassium Hydroxide (KOH): Reagent grade. Warning—Highly corrosive.
- Biodiesel Sample

Apparatus:

- Burette (50 mL, Class A)
- Erlenmeyer flask (250 mL) or beaker
- Analytical balance (accurate to 0.01 g)
- Pipettes and graduated cylinders
- Magnetic stirrer and stir bar (optional)

Preparation of Solutions

- a) Titration Solvent:
- Mix 500 mL of toluene and 5 mL of water in a suitable container.
- Add 495 mL of anhydrous isopropyl alcohol.
- Mix thoroughly.
- b) **p-Naphtholbenzein** Indicator Solution (10 g/L):



- The p-Naphtholbenzein powder should meet the specifications outlined in ASTM D974 Annex A1.[5]
- Dissolve 1.0 \pm 0.01 g of **p-Naphtholbenzein** in 100 mL of the prepared titration solvent.
- c) 0.1 M Alcoholic Potassium Hydroxide (KOH) Solution:
- Add approximately 6 g of solid KOH to about 1 L of anhydrous isopropyl alcohol in a 2-L flask.[5]
- Gently boil the mixture for 10-15 minutes, stirring to prevent the solids from caking.
- Allow the solution to stand for at least 24 hours to settle the potassium carbonate precipitate.
- Decant or filter the clear supernatant liquid into a chemically resistant bottle.
- Standardize the solution frequently enough to detect changes in molarity, typically against potassium acid phthalate (KHP). Store in a tightly sealed bottle to protect from atmospheric CO2.

Titration Procedure

- Sample Measurement: Into a 250 mL Erlenmeyer flask, introduce a weighed quantity of the biodiesel sample as recommended in Table 2.
- Dissolution: Add 100 mL of the titration solvent to the flask.
- Indicator Addition: Add 0.5 mL of the **p-Naphtholbenzein** indicator solution.[5]
- Mixing: Swirl the flask until the sample is completely dissolved. The initial color of the solution should be orange or yellow-orange.[5]
- Titration: Titrate the sample at a temperature below 30°C with the standardized 0.1 M alcoholic KOH solution. Add the titrant from the burette while continuously swirling the flask.
- Endpoint Determination: The endpoint is reached at the first appearance of a stable green or green-brown color.[5][6] The color is considered stable if it persists for at least 15 seconds.



The color change proceeds from orange to yellow and finally to green, with the yellow color appearing very close to the endpoint.[6]

- Record Volume: Record the volume of KOH titrant used.
- Blank Titration: Perform a blank titration using 100 mL of the titration solvent and 0.5 mL of the indicator solution, following the same procedure. Record the volume of KOH used.

Data Presentation and Calculations

Quantitative data for the reagents and recommended sample sizes are summarized below.

Table 1: Reagent and Solution	Specifications		
Component		Specification	
Titration Solvent		Toluene (500 pa parts), Water (5	arts), Isopropyl Alcohol (495 parts)[4]
p-Naphtholbenzein Indicator		10 ± 0.01 g/L in	titration solvent[5]
Titrant		0.1 M alcoholic solution	Potassium Hydroxide (KOH)
Endpoint pH Range (relative)		First clear greer	at a relative pH of 11 ± 0.5[5][6]
Table 2: Recommended Sample Size (Adapted from ASTM D974)			
Acid Number	Size of Sample	(g)	Sensitivity of Weighing (g)
0.0 to 3.0	20.0 ± 2.0		0.10
Over 3.0 to 25.0	2.0 ± 0.2		0.01
Over 25.0 to 250.0	0.2 ± 0.02		0.001



Table 3: Endpoint Color Transition	
Condition	Observed Color
Acidic (Before Endpoint)	Orange / Yellow-Orange[5]
Endpoint (Basic)	Green / Green-Brown[5]

Calculation of Acid Number

The acid number is calculated using the following formula:

Acid Number (mg KOH/g) = $[(A - B) \times M \times 56.1]/W$

Where:

- A = Volume of alcoholic KOH solution used for the sample titration (mL)
- B = Volume of alcoholic KOH solution used for the blank titration (mL)
- M = Molarity of the alcoholic KOH solution (mol/L)
- 56.1 = Molecular weight of KOH (g/mol)[7]
- W = Weight of the biodiesel sample (g)

Experimental Workflow Visualization

The logical flow of the titration protocol is illustrated below.



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Caption: Workflow for Acid Number Determination in Biodiesel.



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